

N-(2-Methoxy-2-methylpropyl)formamide as an intermediate in agrochemical synthesis

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Compound of Interest

N-(2-Methoxy-2methylpropyl)formamide

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N-(2-Methoxy-2-methylpropyl)formamide: An Intermediate in Agrochemical Synthesis

Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

N-(2-Methoxy-2-methylpropyl)formamide is a specialized organic compound with the chemical formula C₆H₁₃NO₂.[1] Its molecular structure, featuring both an amide and an ether functional group, makes it a valuable intermediate in organic synthesis. While broadly mentioned in the context of pharmaceutical and agrochemical synthesis, publicly available literature does not detail its use in the synthesis of a specific, named agrochemical product. However, its role as a direct precursor to 2-methoxy-2-methylpropyl isonitrile suggests its potential application in the synthesis of formamidine-class pesticides. This document provides an overview of the synthesis of N-(2-Methoxy-2-methylpropyl)formamide, its conversion to the corresponding isonitrile, and general protocols for the synthesis of formamidine agrochemicals, a likely application based on its chemical nature.





Physicochemical Properties of N-(2-Methoxy-2-

methylpropyl)formamide

Property	Value
Molecular Formula	C ₆ H ₁₃ NO ₂
Molecular Weight	131.17 g/mol
CAS Number	112129-25-6
Appearance	Not specified in literature
Boiling Point	Not specified in literature
Melting Point	Not specified in literature
Solubility	The methoxy and methyl groups suggest enhanced solubility in polar organic solvents.[1]

Synthesis of N-(2-Methoxy-2-methylpropyl)formamide

Two primary synthetic routes for **N-(2-Methoxy-2-methylpropyl)formamide** have been reported:

- Formylation of 2-Methoxy-2-methylpropylamine: This is a direct method involving the
 introduction of a formyl group onto the primary amine. A common and effective method
 utilizes a mixture of formic acid and acetic anhydride, which generates a potent formylating
 agent in situ.[2]
- Reaction of 2-Methoxy-2-methylpropanol with Formamide: This pathway involves heating the alcohol and formamide, often in the presence of an acid catalyst or a transition metal complex, to facilitate a condensation reaction.

Experimental Protocol: Synthesis of N-(2-Methoxy-2-methylpropyl)formamide via Formylation

This protocol is a general representation based on the formylation of primary amines.



Materials:

- 2-Methoxy-2-methylpropylamine
- Formic acid
- Acetic anhydride
- Dichloromethane (or other suitable aprotic solvent)
- Saturated sodium bicarbonate solution
- · Anhydrous magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware

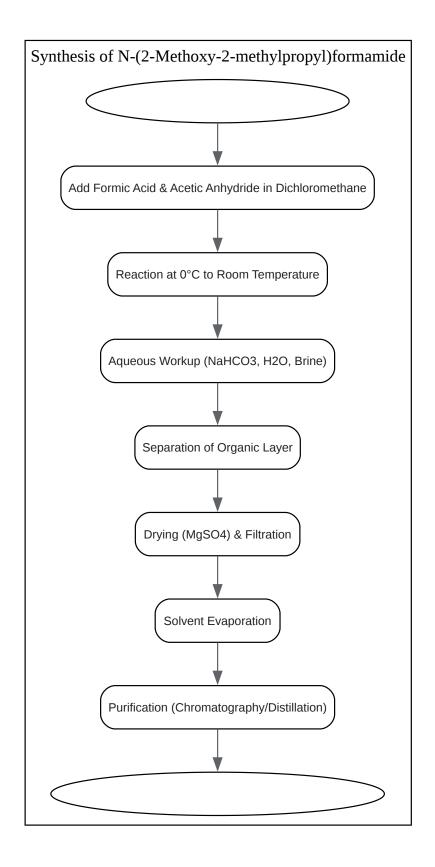
Procedure:

- In a round-bottom flask, dissolve 2-Methoxy-2-methylpropylamine in dichloromethane.
- · Cool the solution in an ice bath.
- Slowly add a pre-mixed solution of formic acid and acetic anhydride to the cooled amine solution with constant stirring.
- Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitor by TLC).
- Quench the reaction by slowly adding saturated sodium bicarbonate solution until gas evolution ceases.
- Separate the organic layer, and wash it sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield the crude N-(2-Methoxy-2methylpropyl)formamide.



• Purify the product by column chromatography or distillation as required.

Diagram of Synthetic Workflow





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Caption: Workflow for the synthesis of N-(2-Methoxy-2-methylpropyl)formamide.

Conversion to 2-methoxy-2-methylpropyl isonitrile

The primary significance of **N-(2-Methoxy-2-methylpropyl)formamide** is its role as a precursor to 2-methoxy-2-methylpropyl isonitrile.[2] Isonitriles are highly versatile reagents in organic synthesis, particularly in multicomponent reactions for the construction of complex molecules.

Experimental Protocol: Dehydration of N-(2-Methoxy-2-methylpropyl)formamide to the Isonitrile

This is a general protocol for the dehydration of formamides to isonitriles.

Materials:

- N-(2-Methoxy-2-methylpropyl)formamide
- Dehydrating agent (e.g., phosphorus oxychloride, triphenylphosphine/iodine)
- Tertiary amine base (e.g., triethylamine, diisopropylethylamine)
- Anhydrous aprotic solvent (e.g., dichloromethane, acetonitrile)
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- In a flame-dried, two-neck round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve **N-(2-Methoxy-2-methylpropyl)formamide** and a tertiary amine base in an anhydrous aprotic solvent.
- Cool the mixture in an ice bath.
- Slowly add the dehydrating agent to the stirred solution.



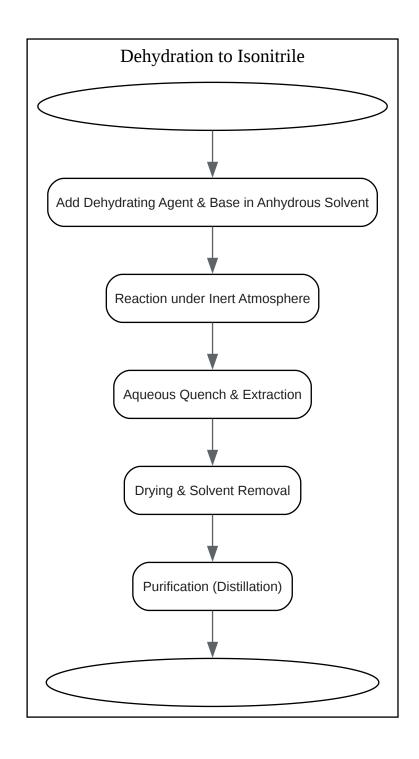




- Allow the reaction to proceed at low temperature or warm to room temperature, monitoring by TLC or GC for the disappearance of the starting material.
- Upon completion, quench the reaction by the slow addition of ice-cold water or a saturated aqueous solution of sodium bicarbonate.
- Extract the product with a suitable organic solvent.
- Combine the organic extracts, wash with brine, and dry over an anhydrous drying agent (e.g., sodium sulfate).
- Filter and concentrate the solution under reduced pressure to obtain the crude isonitrile.
- Purify the isonitrile by distillation under reduced pressure.

Diagram of Dehydration Workflow





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Caption: Workflow for the synthesis of 2-methoxy-2-methylpropyl isonitrile.

Application in Agrochemical Synthesis: Formamidine Pesticides







While no specific agrochemical derived from **N-(2-Methoxy-2-methylpropyl)formamide** has been identified in the searched literature, the resulting isonitrile is a key building block for formamidine-containing compounds. Formamidines are a class of pesticides known for their insecticidal and acaricidal properties.

General Synthesis of Formamidine Pesticides:

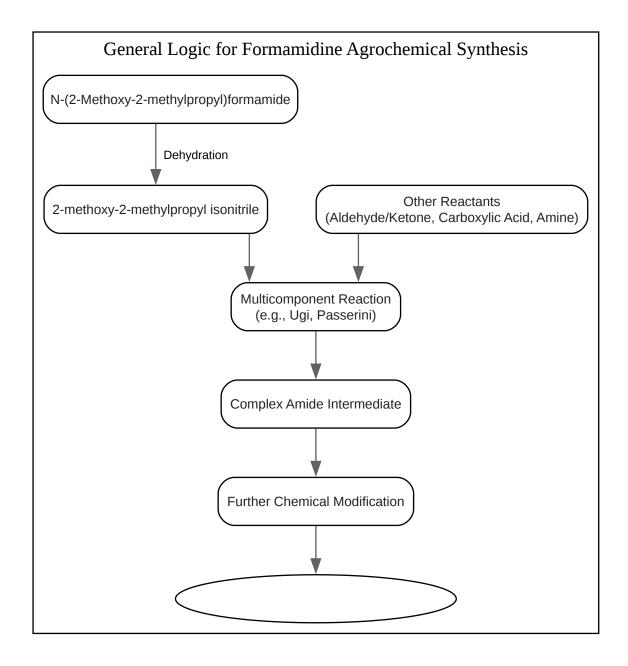
Formamidines are often synthesized through the reaction of an amine with an orthoformate or a formamide derivative. The use of an isonitrile in multicomponent reactions, such as the Ugi or Passerini reactions, provides an efficient route to highly substituted amide derivatives, which can be precursors to or analogs of formamidine agrochemicals.

Signaling Pathway of Formamidine Pesticides:

The mode of action for many formamidine pesticides, such as chlordimeform and amitraz, is not fully elucidated but is known to be complex. They are believed to act on the nervous system of insects and mites, likely through interaction with octopamine receptors. Octopamine is a neurotransmitter, neurohormone, and neuromodulator in invertebrates, and its disruption can lead to a range of effects from behavioral changes to lethality.

Diagram of a General Formamidine Synthesis Logic





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Caption: Logical pathway for the synthesis of formamidine agrochemicals.

Conclusion

N-(2-Methoxy-2-methylpropyl)formamide is a valuable synthetic intermediate, primarily serving as a precursor to 2-methoxy-2-methylpropyl isonitrile. While its direct application in the synthesis of a specific, commercially available agrochemical is not documented in the reviewed literature, the resulting isonitrile is a key component for constructing complex molecules,



including potential formamidine-based pesticides. The protocols provided herein offer a general guide for the synthesis of the title compound and its conversion to the isonitrile, which can be adapted by researchers for the development of new agrochemical entities. Further research is needed to explore and document the specific agrochemical applications of this intermediate.

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